

# Application Note: Leaching Studies of Disperse Red 278 from Dyed Textiles

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## Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B1595276

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## Abstract

This document provides a comprehensive protocol for studying the leaching of **Disperse Red 278** from dyed textiles. Disperse dyes, including **Disperse Red 278**, are widely used for coloring synthetic fibers like polyester due to their water-insolubility and ability to sublime into the fiber.<sup>[1][2][3]</sup> However, residual dye on the fiber surface can leach out during washing or through contact with sweat, posing potential health risks such as allergic contact dermatitis and environmental concerns.<sup>[4][5]</sup> This application note details the methodology for simulating leaching conditions, quantifying the extracted dye using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and presenting the data in a structured format for researchers and scientists.

## Introduction

**Disperse Red 278** is a monoazo brilliant red dye used for dyeing and printing on polyester and polyester/cotton blends.<sup>[1][3]</sup> Due to the dyeing process, unfixed dye particles can remain on the fabric surface.<sup>[6]</sup> These particles have the potential to migrate from the textile matrix into the surrounding environment under specific conditions, such as during laundering or through perspiration. The leaching of such dyes is a significant concern as certain disperse dyes are known sensitizers and can cause allergic reactions upon skin contact.<sup>[4][5]</sup>

Therefore, quantifying the amount of dye that leaches from textiles is crucial for assessing the safety and quality of dyed fabrics. This protocol outlines a systematic approach to perform

leaching studies by exposing dyed textiles to simulated environmental conditions and subsequently quantifying the concentration of **Disperse Red 278** in the leachate.

Chemical Information: **Disperse Red 278**

Property	Value	Reference
C.I. Name	<b>Disperse Red 278</b>	<a href="#">[1]</a>
CAS Number	68248-10-2	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>22</sub> H <sub>25</sub> N <sub>5</sub> O <sub>7</sub>	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	471.46 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>

| Structure Class | Single Azo [\[1\]](#) |

## Experimental Protocols

### Protocol 1: Leaching Simulation in Artificial Sweat

This protocol simulates the leaching of **Disperse Red 278** from a textile sample into human sweat.

Materials:

- Textile dyed with **Disperse Red 278**
- Acidic Artificial Sweat Solution (ISO 105-E04 or AATCC Test Method 15)
- Shaking water bath or orbital shaker with temperature control
- 100 mL Erlenmeyer flasks
- Scissors or fabric punch
- Analytical balance
- 15 mL polypropylene centrifuge tubes

- Centrifuge
- 0.45 µm syringe filters

Procedure:

- Cut a 4 cm x 4 cm swatch from the textile dyed with **Disperse Red 278**.
- Weigh the fabric swatch accurately and record the weight.
- Place the swatch into a 100 mL Erlenmeyer flask.
- Add 50 mL of pre-heated acidic artificial sweat solution to the flask.
- Place the flask in a shaking water bath set to 37°C (human body temperature) and 100 rpm.
- Incubate for 4 hours with continuous agitation.
- After incubation, carefully remove the fabric swatch.
- Transfer the leachate solution to a 15 mL centrifuge tube.
- Centrifuge at 7500 rpm for 10 minutes to pellet any suspended fibers or particulates.[8]
- Filter the supernatant through a 0.45 µm syringe filter into a clean autosampler vial for analysis.
- Prepare a blank sample by following the same procedure without the fabric swatch.

## Protocol 2: Quantification of Leached Disperse Red 278 by LC-MS/MS

This protocol describes the analytical method for determining the concentration of **Disperse Red 278** in the collected leachate.

Materials & Equipment:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system

- C18 reverse-phase HPLC column
- **Disperse Red 278** analytical standard
- Acetonitrile (ACN), HPLC grade[8]
- Water, HPLC grade
- Ammonium formate
- Autosampler vials

Procedure:

- Standard Preparation: Prepare a stock solution of **Disperse Red 278** (100 µg/mL) in acetonitrile. From the stock solution, create a series of calibration standards ranging from 1 ng/mL to 500 ng/mL by serial dilution.
- LC-MS/MS Conditions (Example):
  - Mobile Phase A: Water with 5 mM ammonium formate
  - Mobile Phase B: Acetonitrile with 5 mM ammonium formate
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 10 µL
  - Gradient: Start at 20% B, ramp to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions.
  - Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[9]
- MS/MS Parameters:
  - Optimize MS parameters by direct infusion of a **Disperse Red 278** standard.
  - Select precursor ion (Q1) and at least two product ions (Q3) for Multiple Reaction Monitoring (MRM).

- Note: Specific m/z values must be determined experimentally.
- Analysis:
  - Inject the prepared calibration standards to generate a calibration curve.
  - Inject the filtered leachate samples (from Protocol 2.1) and the blank sample.
  - Quantify the concentration of **Disperse Red 278** in the samples by comparing their peak areas to the calibration curve.
- Calculation:
  - Calculate the total mass of leached dye (in  $\mu\text{g}$ ).
  - Express the final result as  $\mu\text{g}$  of leached dye per gram of fabric ( $\mu\text{g/g}$ ).

## Data Presentation

Quantitative results from the leaching studies should be organized into clear tables to facilitate comparison and analysis. The following tables are examples of how to structure the collected data.

Table 1: Leaching of **Disperse Red 278** in Artificial Sweat

Sample ID	Fabric Weight (g)	Leachate Volume (mL)	Measured Concentration (ng/mL)	Total Leached Dye ( $\mu\text{g}$ )	Leached Dye per Gram of Fabric ( $\mu\text{g/g}$ )
Textile A-1	1.05	50	85.2	4.26	4.06
Textile A-2	1.07	50	91.4	4.57	4.27
Textile A-3	1.06	50	88.6	4.43	4.18
Average	1.06	50	88.4	4.42	4.17

| Blank | N/A | 50 | < LOD\* | N/A | N/A |

\*LOD: Limit of Detection

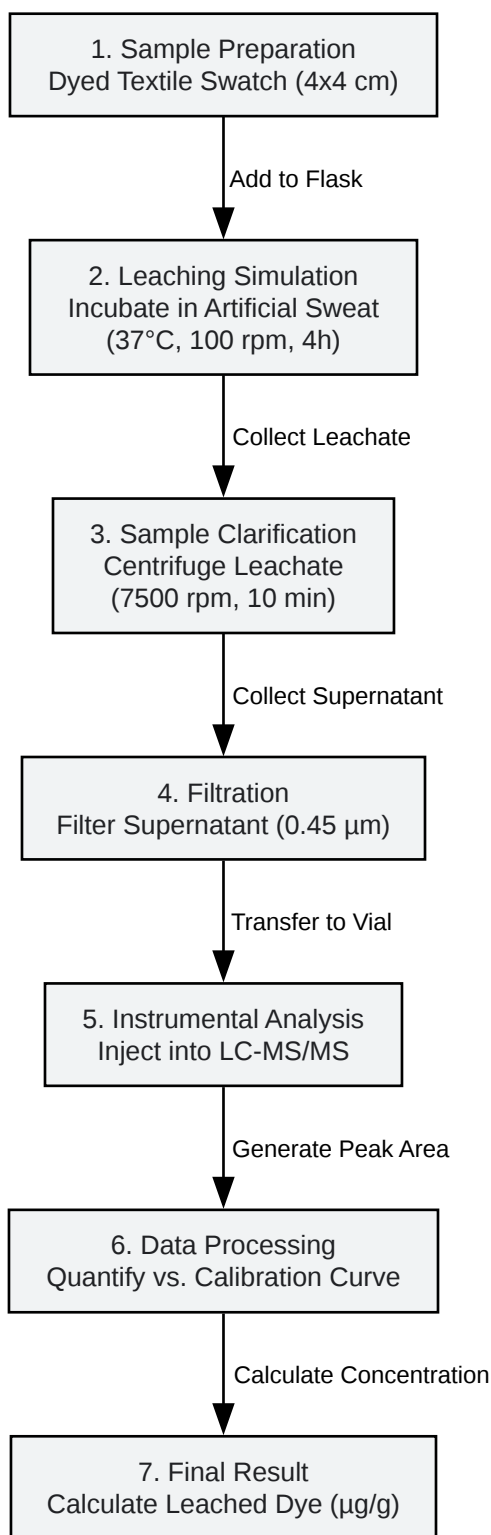
Table 2: Effect of Leaching Time on Dye Migration

Leaching Time (hours)	Average Leached Dye (µg/g)	Standard Deviation
1	1.54	0.12
2	2.78	0.21
4	4.17	0.25
8	5.32	0.33

| 24 | 6.15 | 0.41 |

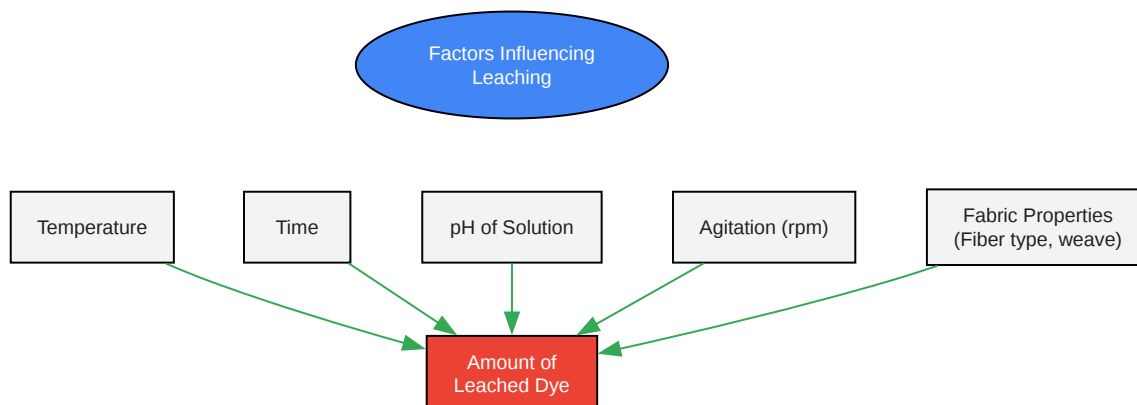
## Visualizations

Diagrams are essential for illustrating experimental processes and relationships.



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Caption: Experimental workflow for the leaching and quantification of **Disperse Red 278**.



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Caption: Key factors influencing the leaching of disperse dyes from textile matrices.

## Conclusion

This application note provides a robust and reliable framework for studying the leaching of **Disperse Red 278** from textiles. The described protocols for leaching simulation and LC-MS/MS quantification allow for the precise determination of dye migration under conditions simulating consumer use. The data generated from these studies is vital for risk assessment, quality control, and the development of safer and more durable dyed textiles. By standardizing the testing procedure, researchers can effectively compare results across different materials and finishing processes, contributing to enhanced product safety for consumers.

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